(S)-2-Hydroxyglutarate in Hypoxia: Biosynthesis, Signaling, and Quantification

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Compound of Interest

Compound Name:	*(S)-2-Hydroxypentanedioic Acid Diethyl Ester*
CAS No.:	*55094-99-0*
Cat. No.:	*B132959*

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Executive Summary: The Enantiomer Specificity

While (R)-2-hydroxyglutarate (R-2HG) is widely recognized as an oncometabolite driven by IDH1/2 mutations, its enantiomer, (S)-2-hydroxyglutarate (S-2HG) (also known as L-2HG), functions as a distinct metabolic signaling molecule induced by hypoxia.[1][2][3] Unlike R-2HG, S-2HG is not the product of a genetic mutation but rather a result of promiscuous enzymatic activity triggered by thermodynamic shifts in the cellular environment (high NADH/NAD+ and acidic pH).

S-2HG acts as a master regulator of the hypoxic response by competitively inhibiting

-ketoglutarate (

-KG)-dependent dioxygenases, thereby stabilizing HIF-1

and remodeling the epigenetic landscape.

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Biosynthetic Mechanism: The Promiscuity of LDHA and MDH

In normoxia,

-KG is oxidized in the TCA cycle. In hypoxia, the accumulation of NADH and the acidification of the intracellular space alter the substrate specificity of specific dehydrogenases.

The Enzymatic Shift

S-2HG is produced primarily by Lactate Dehydrogenase A (LDHA) and Malate Dehydrogenase (MDH1/2) via the reduction of

-KG. This reaction is "promiscuous" because

-KG is not the canonical substrate for these enzymes.

- LDHA: Typically converts Pyruvate

  Lactate. Under hypoxia (low pH), the protonated form of

  -KG binds to the LDHA substrate pocket, allowing hydride transfer from NADH to the C2 carbonyl of

  -KG.

- MDH: Typically converts Oxaloacetate

  Malate. It can similarly reduce

  -KG to S-2HG when mitochondrial respiration is inhibited.

Thermodynamic Drivers

The reaction is driven by:

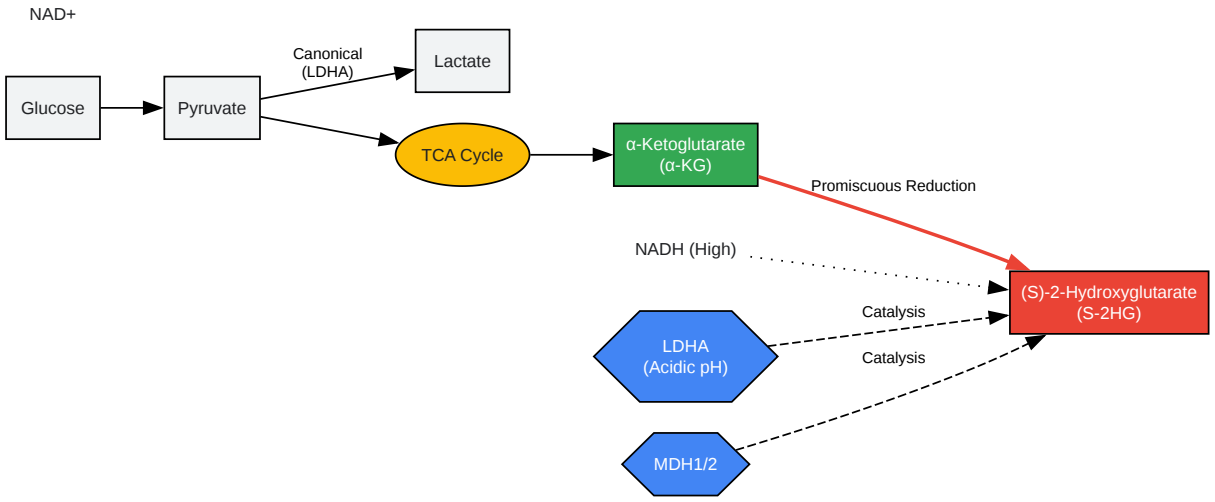
- Reductive Stress: An elevated NADH/NAD+ ratio provides the necessary reducing equivalents.

- Acidosis: Low pH (common in hypoxic tumors) protonates

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-KG, enhancing its affinity for LDHA.[3]

Visualization: The Hypoxic Biosynthetic Pathway



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Figure 1: Under hypoxic conditions, elevated NADH and acidic pH drive LDHA and MDH to promiscuously reduce

-KG to S-2HG.

Mechanism of Action: Competitive Inhibition

S-2HG functions as a competitive inhibitor of

-KG-dependent dioxygenases. These enzymes require

-KG as a co-substrate to catalyze hydroxylation or demethylation reactions. S-2HG occupies the

-KG binding pocket but cannot undergo oxidative decarboxylation, effectively locking the enzyme in an inactive state.

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Target 1: HIF Prolyl Hydroxylases (PHDs/EGLNs)

- Normal Function: PHDs hydroxylate HIF-1

  on proline residues (P402/P564), marking it for VHL-mediated proteasomal degradation.[4]

- S-2HG Effect: S-2HG inhibits PHDs.[5]

- Outcome:HIF-1

  Stabilization. This occurs even if oxygen levels are not strictly zero, allowing S-2HG to amplify or sustain the hypoxic response (angiogenesis, glycolysis).

Target 2: Epigenetic Modifiers (KDMs and TETs)

- JmjC Histone Demethylases (KDMs): Specifically KDM4C.[1] Inhibition leads to hypermethylation of repressive marks like H3K9me3.[1]

- TET Enzymes: TETs convert 5-mC to 5-hmC (DNA demethylation). Inhibition leads to DNA hypermethylation.

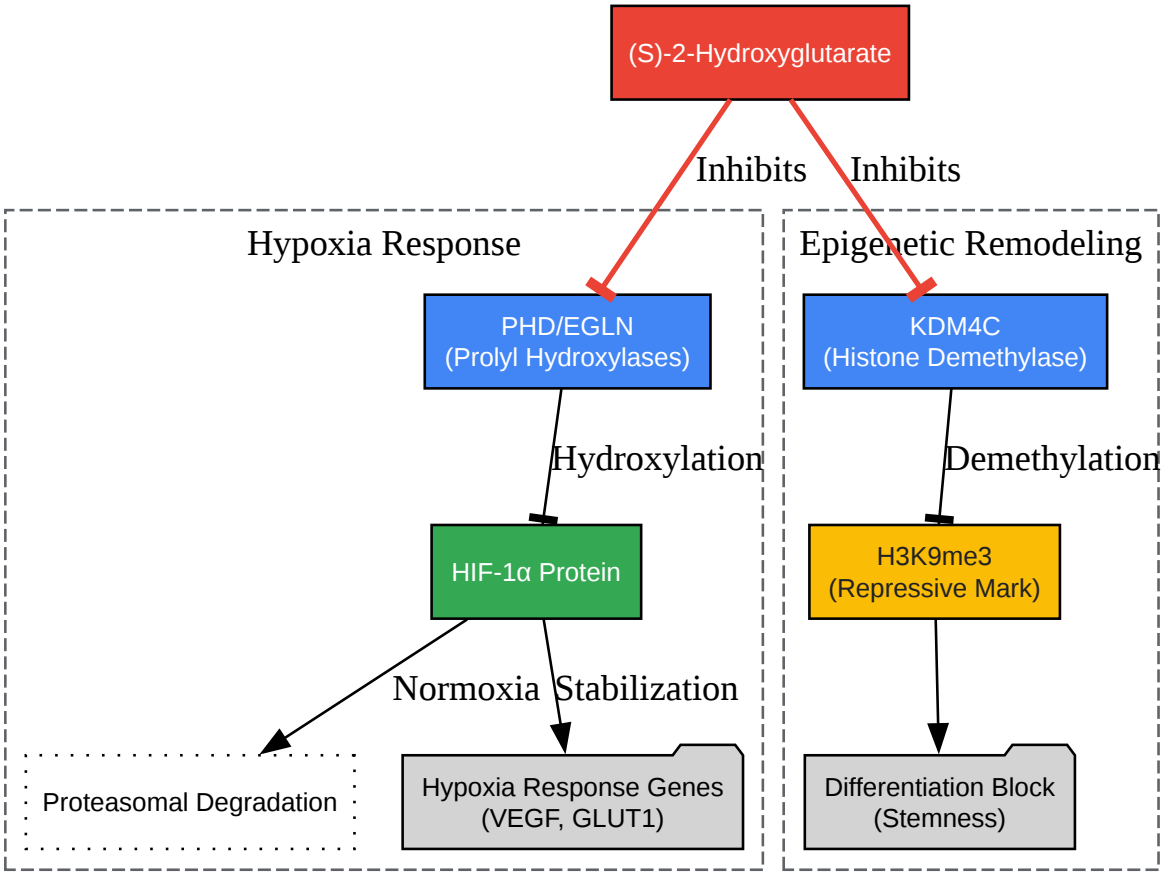
- Outcome: A "stem-like" block in differentiation.[3] In T-cells, this enhances persistence; in cancer, it promotes dedifferentiation.

Data Summary: S-2HG vs. R-2HG Targets

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Feature	(S)-2-Hydroxyglutarate	(R)-2-Hydroxyglutarate
Origin	Hypoxia (LDHA/MDH promiscuity)	IDH1/2 Mutation
Primary Driver	High NADH, Acidic pH	Genetic Gain-of-Function
HIF-1 Effect	Stabilizes (Inhibits PHDs)	Variable (Can promote degradation via EGLN activation in some contexts)
Epigenetic Effect	Inhibits KDM/TET (Increases H3K9me3)	Inhibits KDM/TET (Increases H3K9me3)
Clearance	L-2-hydroxyglutarate dehydrogenase (L2HGDH)	D-2-hydroxyglutarate dehydrogenase (D2HGDH)

Visualization: The Signaling Cascade



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Figure 2: S-2HG competitively inhibits PHDs and KDMs, linking metabolism to transcriptional and epigenetic reprogramming.[1][6]

Experimental Protocol: Chiral Quantification of S-2HG

Standard LC-MS cannot distinguish S-2HG from R-2HG due to identical mass and fragmentation patterns. Chiral derivatization is strictly required.

Principle

The protocol uses Diacetyl-L-tartaric anhydride (DATAN). DATAN reacts with the hydroxyl group of 2-HG to form diastereomers. Since diastereomers have different physical properties, they can be separated on a standard reverse-phase (C18) column.

Step-by-Step Workflow

Reagents:

- Racemic 2-HG standard (Sigma).[7]
- Pure (S)-2HG and (R)-2HG standards.
- DATAN (50 mg/mL in Dichloromethane/Acetic Acid 4:1).
- Internal Standard: U-13C-2HG.

Protocol:

- Extraction:
  - Lyse cells in 80% cold Methanol (-80°C).
  - Add Internal Standard (U-13C-2HG).
  - Centrifuge (14,000 x g, 10 min) and collect supernatant.

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- Critical: Evaporate supernatant to complete dryness under nitrogen flow. (Water interferes with DATAN reaction).[8]

- Derivatization:
  - Resuspend dried residue in 50

    L DATAN solution.[8]
  - Incubate at 75°C for 30 minutes. Cap tightly to prevent solvent evaporation.
  - Cool to room temperature.[8]
  - Dry again under nitrogen flow.
  - Reconstitute in 100

    L water.

- LC-MS/MS Analysis:
  - Column: C18 Reverse Phase (e.g., Acquity UPLC HSS T3).
  - Mobile Phase A: Water + 5mM Ammonium Acetate (pH 3.6).
  - Mobile Phase B: Acetonitrile.
  - Gradient: Slow gradient (1% to 10% B over 10 minutes) is required to resolve the diastereomers.
  - Detection: MRM mode (Negative Ionization).
    - Precursor: m/z 363 (Derivatized 2HG).[9]
    - Product: m/z 147.

Validation Check:

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- S-2HG typically elutes before R-2HG using DATAN derivatization on C18, but this must be confirmed with pure standards for every batch.

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